

Application Note: H-His(1-Trt)-OtBu in Convergent Peptide Synthesis

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Compound of Interest

Compound Name: *H-His(1-Trt)-OtBu*

CAS No.: 304698-96-2

Cat. No.: B613063

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Executive Summary

H-His(1-Trt)-OtBu is a specialized, acid-labile building block designed for the solution-phase synthesis of peptides requiring a C-terminal Histidine. Its primary utility lies in Fragment Condensation and Convergent Synthesis strategies.

Unlike standard Solid Phase Peptide Synthesis (SPPS) where Histidine is often introduced as an N-protected acid (e.g., Fmoc-His(Trt)-OH), this reagent serves as the C-terminal acceptor (nucleophile). This distinction is critical: by utilizing Histidine as the amine component with a pre-protected C-terminus, researchers completely bypass the activation of the Histidine carboxylic acid, thereby eliminating the primary pathway for C-terminal Histidine racemization—a notorious challenge in peptide chemistry.

Key Advantages:

- **Racemization Suppression:** Avoids activation of the His-COOH moiety.^{[1][2]}
- **Orthogonal Safety:** The OtBu (ester) and Trt (side-chain) groups are stable to basic conditions (Fmoc removal) but removed simultaneously under acidic conditions (TFA),

streamlining final deprotection.

- Regiochemical Control: The bulky Trityl group shields the imidazole ring, preventing N-acylation side reactions.[3]

Scientific Background & Mechanism

The Histidine Racemization Challenge

Histidine is unique among amino acids due to its imidazole side chain.[2] During carboxyl activation (e.g., with HATU or DIC), the

-nitrogen (

, position 1) of the imidazole ring can act as an intramolecular base, abstracting the

-proton to form an achiral enol intermediate.[3] This leads to significant racemization (formation of D-His), rendering the bioactive peptide potentially toxic or inactive.

The Solution: **H-His(1-Trt)-OtBu** acts as the nucleophile. Since the carboxyl group is already esterified (OtBu), it is never activated. The racemization risk is effectively zero during the coupling step.

Regiochemistry: 1-Trt vs. 3-Trt

While commercial "His(Trt)" often refers to the thermodynamically stable

-Trityl (3-Trt) isomer, the specific designation **H-His(1-Trt)-OtBu** implies protection at the

(pros) position or a specific stable isomer used in solution chemistry.

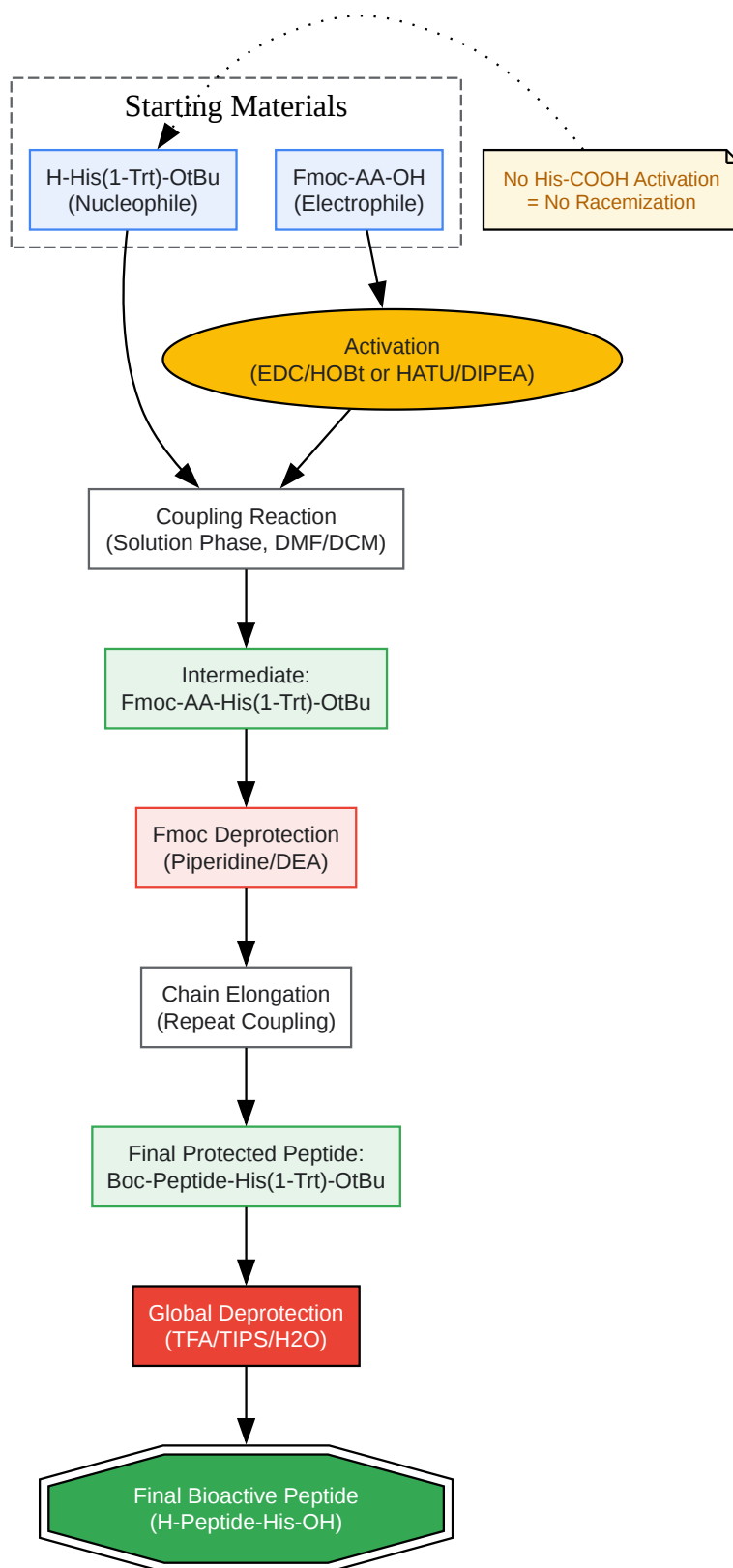
- Mechanistic Insight: The Trityl group is extremely bulky. Its presence on the imidazole ring (whether

or

) sterically hinders the lone pairs, preventing them from participating in side reactions like acyl-transfer.

Reaction Pathway Diagram

The following diagram illustrates the convergent synthesis workflow using **H-His(1-Trt)-OtBu** to synthesize a bioactive fragment (e.g., for Liraglutide or GnRH analogs).



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Caption: Convergent synthesis workflow utilizing **H-His(1-Trt)-OtBu** to prevent C-terminal racemization.

Detailed Protocol: Synthesis of Tripeptide Fragment

Model Target: Fmoc-Ala-Gly-His-OH (Precursor for bioactive signaling peptides).

Materials & Reagents

Component	Specification	Role
H-His(1-Trt)-OtBu	>98% Purity, CAS: 304698-96-2	C-Terminal Acceptor
Fmoc-Gly-OH	Standard AA	Incoming Amino Acid
Coupling Reagents	EDC[4]·HCl / HOBt (or HATU)	Activator
Base	DIPEA (Diisopropylethylamine)	Proton Scavenger
Solvent	DMF (Anhydrous) / DCM	Reaction Medium
Cleavage Cocktail	TFA / TIPS / Water (95:2.5:2.5)	Global Deprotection

Step-by-Step Methodology

Phase 1: Solution Phase Coupling

- Preparation: Dissolve 1.0 eq (e.g., 1.0 mmol) of Fmoc-Gly-OH and 1.1 eq of HOBt in minimal anhydrous DMF/DCM (1:1 v/v). Cool to 0°C.
- Activation: Add 1.1 eq of EDC·HCl. Stir for 15 minutes at 0°C to form the active ester.
 - Expert Tip: Use carbodiimide (EDC) chemistry for solution phase to minimize byproducts. If using HATU, ensure strict stoichiometric control of base to prevent Fmoc cleavage.
- Addition: Add 1.0 eq of **H-His(1-Trt)-OtBu** and 2.0 eq of DIPEA to the mixture.
- Reaction: Allow the reaction to warm to room temperature and stir for 4–6 hours. Monitor by TLC or HPLC (disappearance of **H-His(1-Trt)-OtBu**).

- Workup:
 - Dilute with Ethyl Acetate (EtOAc).
 - Wash sequentially with: 5% citric acid (removes excess amine/EDC), Water, 5% NaHCO₃ (removes excess acid), and Brine.
 - Dry over MgSO₄, filter, and concentrate in vacuo.
 - Result: Fmoc-Gly-His(1-Trt)-OtBu.

Phase 2: Elongation (Fmoc Removal & Second Coupling)

- Fmoc Removal: Treat the intermediate with 20% Diethylamine (DEA) in DCM for 30 mins. (DEA is preferred over piperidine in solution phase to avoid formation of difficult-to-remove piperidyl-fulvene adducts).
- Evaporation: Evaporate to dryness. Azeotrope with DCM/Hexane to remove traces of amine.
- Second Coupling: Repeat Phase 1 using Fmoc-Ala-OH and the crude H-Gly-His(1-Trt)-OtBu.

Phase 3: Global Deprotection

- Cocktail Preparation: Prepare TFA/TIPS/H₂O (95:2.5:2.5).
- Reaction: Dissolve the protected peptide (Fmoc-Ala-Gly-His(1-Trt)-OtBu) in the cocktail (10 mL per gram of peptide).
- Time: Stir at Room Temperature for 2–3 hours. The OtBu ester and Trt group are acid-labile and will cleave simultaneously.
- Precipitation: Concentrate the TFA to ~10% volume under nitrogen flow. Pour into cold Diethyl Ether to precipitate the crude peptide.
- Isolation: Centrifuge, wash with ether (3x), and dry.

Troubleshooting & Quality Control

Monitoring Racemization

Although this protocol minimizes racemization, it must be validated.

- Method: C18 RP-HPLC using a chiral mobile phase or Marfey's Analysis.
- Acceptance Criteria: < 0.5% D-His isomer.
- Troubleshooting: If D-His is observed, check the starting material optical purity. **H-His(1-Trt)-OtBu** should be optically pure. Avoid heating during the coupling step.

Trityl Shedding[5]

- Issue: Premature loss of Trt group during coupling.
- Cause: Solution too acidic (pH < 4).
- Fix: Ensure sufficient DIPEA is present to maintain pH ~8 during coupling. Avoid using HOBt hydrates if water sensitivity is high; use anhydrous HOBt.

Solubility

- Issue: **H-His(1-Trt)-OtBu** is hydrophobic.
- Fix: Use a DCM/DMF mixture. Pure DMF may be required for longer peptide fragments.

References

- Isidro-Llobet, A., et al. (2009). Amino Acid-Protecting Groups. Chemical Reviews, 109(6), 2455-2504. (Contextual grounding on Trt/OtBu orthogonality).

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